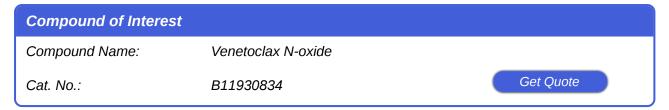


An In-depth Technical Guide to the Chemical Properties of Venetoclax N-oxide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Venetoclax, a potent and selective B-cell lymphoma 2 (BCL-2) inhibitor, has emerged as a significant therapeutic agent in the treatment of various hematological malignancies. As with any pharmaceutical compound, a thorough understanding of its metabolites and potential impurities is crucial for ensuring safety, efficacy, and quality control. **Venetoclax N-oxide** is a notable species, identified as both a metabolite and a product of oxidative degradation of Venetoclax.[1][2] This technical guide provides a comprehensive overview of the core chemical properties of **Venetoclax N-oxide**, including its synthesis, characterization, and stability profile, supported by detailed experimental protocols and data presentations.

Chemical and Physical Properties

Venetoclax N-oxide is a yellow solid with a molecular formula of C45H50ClN7O8S and a molecular weight of 884.45 g/mol .[1] It is characterized by the presence of an N-oxide moiety on one of the nitrogen atoms of the piperazine ring of the parent Venetoclax molecule.

Table 1: Physicochemical Properties of Venetoclax N-oxide

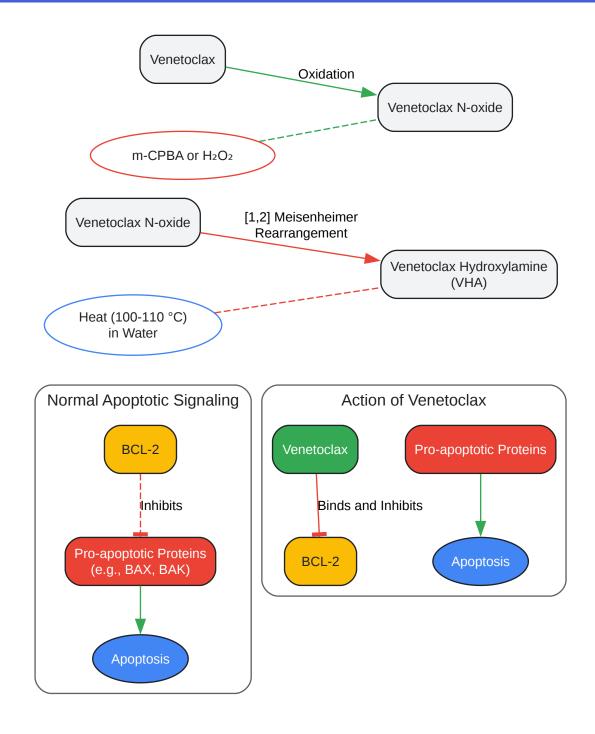


Property	Value	Reference
IUPAC Name	4-(4-{[2-(4-chlorophenyl)-4,4-dimethylcyclohex-1-en-1-yl]methyl}piperazin-1-yl)-N-({3-nitro-4-[(tetrahydro-2H-pyran-4-ylmethyl)amino]phenyl}sulfonyl)-2-(1H-pyrrolo[2,3-b]pyridin-5-yloxy)benzamide 1-oxide	[3]
CAS Number	2469279-00-1	[1]
Molecular Formula	C45H50CIN7O8S	
Molecular Weight	884.45 g/mol	_
Appearance	Yellow Solid	_
Solubility	Data not available. The parent compound, Venetoclax, is practically insoluble in water.	
рКа	Data not available.	_
LogP	Data not available. The parent compound, Venetoclax, has a high hydrophobicity (logP = 8.1).	_

Synthesis and Purification

Venetoclax N-oxide is primarily synthesized through the controlled oxidation of Venetoclax. This transformation can be achieved using various oxidizing agents, with meta-chloroperoxybenzoic acid (m-CPBA) and hydrogen peroxide (H₂O₂) being commonly employed.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties
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